

Application Notes and Protocols for Formicin Antimicrobial Susceptibility Testing

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Compound of Interest

Compound Name: *Formicin*

Cat. No.: *B1293917*

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These application notes provide detailed protocols for determining the antimicrobial susceptibility of various bacterial strains to **formicin**, a novel two-component lantibiotic. The methodologies outlined below are based on established standards from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), ensuring reproducibility and accuracy.

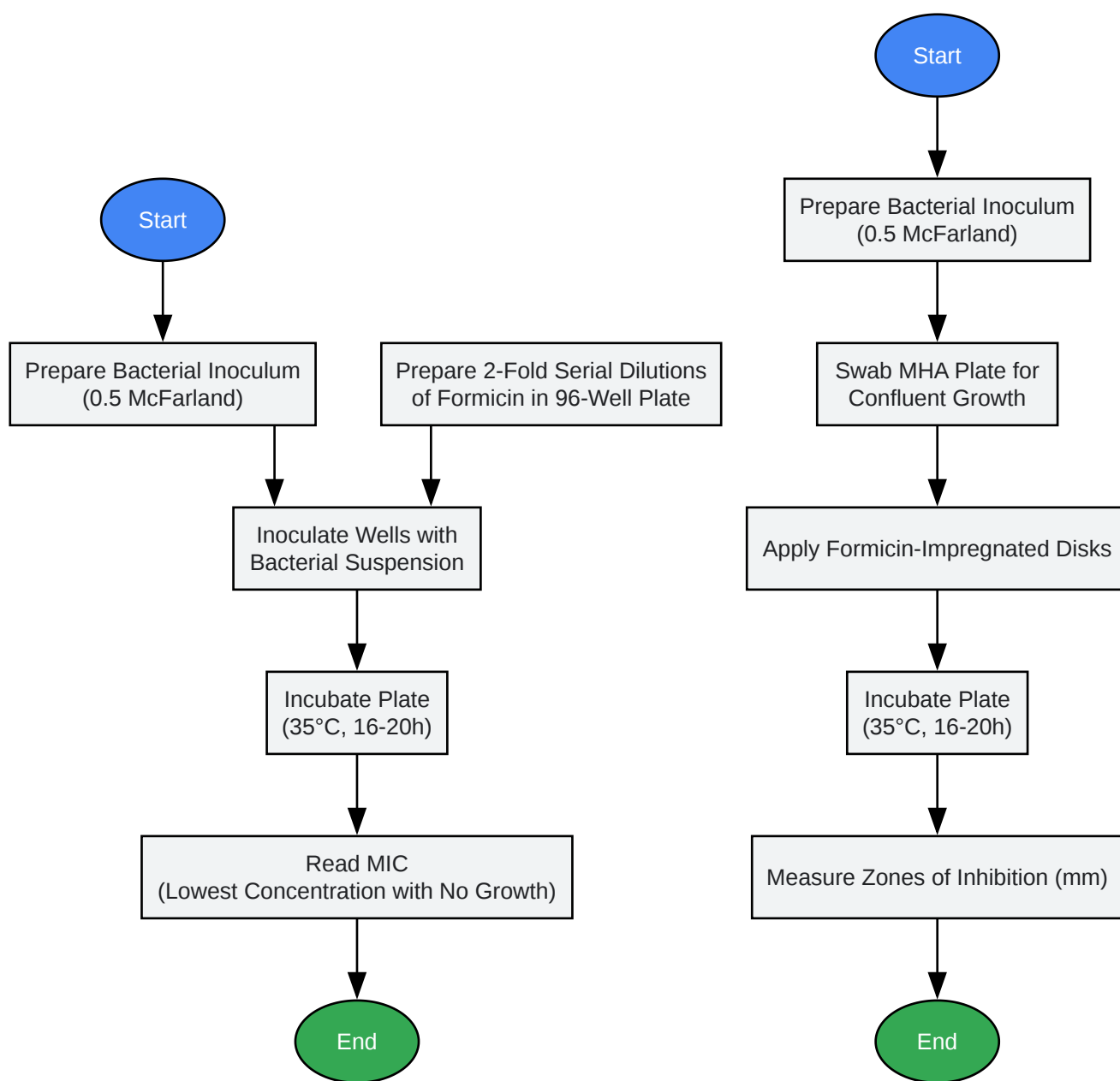
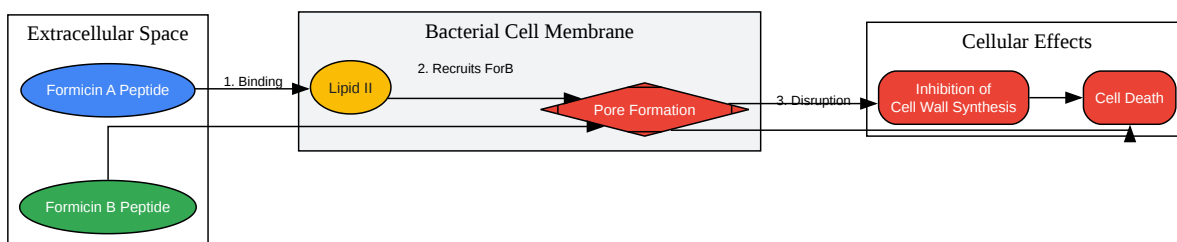
Introduction to Formicin

Formicin is a broad-spectrum, two-component lantibiotic produced by *Bacillus paralicheniformis* APC 1576.^{[1][2]} It exhibits potent antimicrobial activity primarily against Gram-positive bacteria, including clinically significant pathogens such as *Staphylococcus aureus*, *Clostridium difficile*, and *Listeria monocytogenes*.^{[1][2][3]} As a two-component lantibiotic, **formicin**'s antimicrobial action relies on the synergistic effect of two distinct peptides, designated ForA and ForB.

Mechanism of Action

The precise signaling pathway of **formicin** is still under investigation, but its mechanism is understood to be analogous to other two-component lantibiotics. The process involves a targeted disruption of the bacterial cell envelope. The ForA peptide likely binds to Lipid II, a precursor molecule in the bacterial cell wall synthesis pathway. This initial binding event facilitates the recruitment of the ForB peptide, leading to the formation of pores in the cell

membrane and the inhibition of peptidoglycan synthesis. This dual action results in rapid cell death.



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References

- 1. microbiologyresearch.org [microbiologyresearch.org]
- 2. UCC develops arsenal of alternatives to antibiotics | University College Cork [ucc.ie]
- 3. Formicin - a novel broad-spectrum two-component lantibiotic produced by *Bacillus paralicheniformis* APC 1576 - PubMed [pubmed.ncbi.nlm.nih.gov]
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